Technical Guide: Solubility Profile & Thermodynamic Characterization of 1H-Benzotriazole-1-propanamide

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Compound of Interest

Compound Name:	*1H-Benzotriazole-1-propanamide*
CAS No.:	*69218-57-1*
Cat. No.:	*B7772904*

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Executive Summary

1H-Benzotriazole-1-propanamide (CAS: 69218-57-1), often synthesized via the Michael addition of benzotriazole to acrylamide, represents a critical intermediate in the development of corrosion inhibitors and pharmaceutical precursors. Unlike its parent compound, 1H-benzotriazole (BTA), the introduction of the propanamide side chain (

) significantly alters the solute-solvent interaction landscape.

This guide provides a comprehensive technical analysis of its solubility behavior. It moves beyond simple "soluble/insoluble" classifications to explore the thermodynamic drivers (enthalpy vs. entropy) and provides a validated protocol for generating precise mole-fraction solubility curves required for crystallization and formulation design.

Chemical Profile & Structural Determinants[1][2][3][4][5][6]

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Understanding the solubility requires analyzing the competing moieties within the molecule.

Property	Specification
IUPAC Name	3-(1H-Benzotriazol-1-yl)propanamide
CAS Number	69218-57-1
Molecular Formula	
Molecular Weight	190.20 g/mol
Physical State	White to off-white crystalline solid
Predicted LogP	~0.62 (Moderate Lipophilicity)
H-Bond Donors/Acceptors	1 Donor ( ), 4 Acceptors (Triazole N, Amide O)

Solubility Mechanism

The solubility of **1H-Benzotriazole-1-propanamide** is governed by a "Push-Pull" mechanism:

- Hydrophobic Anchor: The benzotriazole fused ring system drives affinity for aromatic solvents (benzene, toluene) and limits cold water solubility.
- Hydrophilic Tail: The propanamide chain introduces strong hydrogen bonding capabilities (amide group), significantly enhancing solubility in polar aprotic solvents (DMF, DMSO) and protic solvents (Methanol, Ethanol) at elevated temperatures.

Solubility Landscape: Solvent Compatibility

The following data summarizes the qualitative solubility profile based on structural analogs and synthesis workup protocols (recrystallization from water/ethanol).

Table 1: Solvent Interaction Matrix

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Solvent Class	Representative Solvents	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMF, DMSO, NMP	High	Dipole-dipole interactions disrupt the crystal lattice efficiently. Ideal for stock solutions.
Polar Protic	Methanol, Ethanol, Isopropanol	Moderate to High	H-bonding with the amide tail facilitates dissolution. Solubility is highly temperature-dependent (steep curve).
Aqueous	Water	Low (Cold) / High (Hot)	The hydrophobic ring limits solubility at 25°C, but the amide group allows high solubility >80°C. Used for recrystallization.
Chlorinated	Chloroform, DCM	Moderate	Good solvation of the aromatic ring; weak interaction with the amide.
Non-Polar	Hexane, Heptane, Diethyl Ether	Negligible	Lack of polar interactions prevents lattice disruption. Used as anti-solvents.

Experimental Protocol: Determination of Mole Fraction Solubility

Since specific mole-fraction datasets for this derivative are often proprietary, the following Standardized Gravimetric Protocol is defined to generate self-validating data for your specific

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application.

Workflow Visualization

The following diagram outlines the logical flow for determining and validating solubility data.

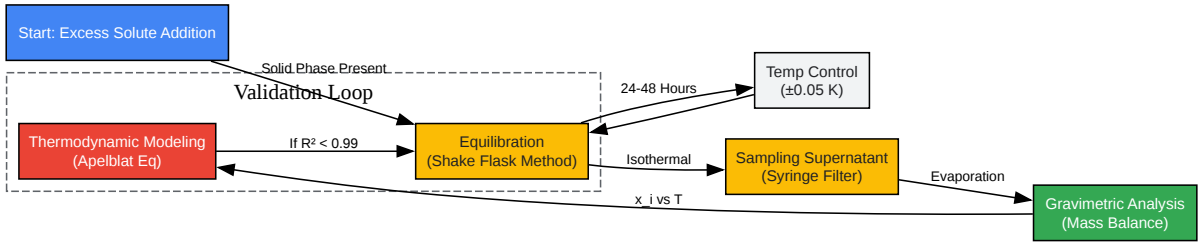

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Figure 1: Iterative workflow for the determination and thermodynamic modeling of solid-liquid equilibrium.

Detailed Methodology

- Preparation: Add excess **1H-Benzotriazole-1-propanamide** to the solvent in a jacketed equilibrium cell.
- Equilibration: Stir continuously for 48 hours. Ensure solid phase remains present (saturated solution).
- Temperature Control: Maintain temperature using a circulating water bath (uncertainty

).
- Sampling: Stop stirring for 2 hours to allow sedimentation. Withdraw supernatant using a pre-heated syringe filter (

) to prevent "crash-out" during transfer.
- Quantification:

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- Weigh a clean, dry weighing dish (

).
- Add supernatant and weigh (

).
- Evaporate solvent under vacuum/heat until constant mass is achieved (

).

- Calculation:

  Where

  is the solute molecular weight (190.20 g/mol) and

  is the solvent molecular weight.

Thermodynamic Modeling & Data Analysis

To translate experimental points into a predictive model for process design, the Modified Apelblat Equation is the industry standard for this class of nitrogen-heterocycles.

The Apelblat Model

- : Mole fraction solubility
- : Absolute temperature (Kelvin)
- : Empirical parameters derived from regression analysis.

Interpretation of Parameters:

- Parameter B: Reflects the enthalpy of solution. A negative B value indicates an endothermic process (solubility increases with T), which is expected for **1H-Benzotriazole-1-propanamide** in organic solvents.
- Parameter C: Accounts for the temperature dependence of the heat capacity.

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Thermodynamic Functions

Once

is determined, calculate the dissolution thermodynamics:

- Enthalpy of Solution (

  ):

  Positive values indicate that heat is absorbed during dissolution (endothermic).

- Gibbs Free Energy (

  ):

  Positive values indicate the process is not spontaneous for the pure solid, but driven by the mixing entropy of the dilute solution.

Application Context

Crystallization Process Design

The steep solubility curve in Ethanol and Water makes them ideal candidates for Cooling Crystallization.

- Strategy: Dissolve at near-boiling temperature (high solubility driven by amide H-bonding).
- Cooling: Rapid cooling will induce high supersaturation.
- Seeding: Due to the conformational flexibility of the propanamide chain, the compound may exhibit polymorphism. Seeding at the metastable zone width (MSZW) limit is recommended to ensure consistent crystal habit.

Formulation

For liquid formulations (e.g., corrosion inhibition packages), DMF or NMP should be used as co-solvents to maintain stability, as the compound may precipitate from pure aqueous solutions if the temperature drops below 10°C.

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